Comprehensive Technical Guide: 5-Amino-2-chloropyridine-3-carboxylic Acid

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Compound of Interest

Compound Name:	*5-Amino-2-chloro-6-methylnicotinic acid*
CAS No.:	*89793-10-2*
Cat. No.:	*B3298672*

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Executive Summary

As a Senior Application Scientist specializing in heterocyclic chemistry and drug development, I frequently encounter the challenge of structurally validating highly functionalized pyridine derivatives. 5-Amino-2-chloropyridine-3-carboxylic acid is a critical organic building block widely utilized in the synthesis of pharmaceuticals, particularly in the development of kinase inhibitors and anti-infective agents.

This whitepaper provides an authoritative, in-depth analysis of the compound's nomenclature, physicochemical properties, and the self-validating analytical workflows required to confirm its structural integrity before downstream synthetic application.

Nomenclature and Structural Logic

The structural identification of polysubstituted pyridines requires strict adherence to IUPAC nomenclature rules to avoid costly errors in drug discovery pipelines.

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Causality of IUPAC Naming

In the pyridine ring system, the heteroatom (nitrogen) is unequivocally assigned as position 1. The numbering sequence is dictated by the principal functional group—in this case, the carboxylic acid (-COOH). To minimize the locant numbers for all substituents, the carbon bearing the carboxylic acid is designated as C3. Consequently, the chloro (-Cl) group occupies the highly activated C2 position, and the electron-donating amino (-NH2) group is located at C5.

This specific electronic push-pull arrangement (electron-withdrawing groups at C2/C3 and an electron-donating group at C5) fundamentally dictates the molecule's reactivity profile and analytical signatures. Because pyridine-3-carboxylic acid is trivially known as nicotinic acid, the compound is frequently referred to in literature and vendor catalogs as 5-Amino-2-chloronicotinic acid[1].

Identifiers and Synonyms

To ensure database accuracy across chemical inventories, the following standardized identifiers and synonyms are mapped for this compound[2].

Table 1: Nomenclature and Database Identifiers

Parameter	Value
IUPAC Name	5-Amino-2-chloropyridine-3-carboxylic acid
Common Synonyms	5-Amino-2-chloronicotinic acid; 3-Pyridinecarboxylic acid, 5-amino-2-chloro-
CAS Registry Number	42959-39-7
PubChem CID	22079329
InChI Key	ZZLGRVWAJFJQQK-UHFFFAOYSA-N

Physicochemical Profile

Understanding the physical properties of this compound is essential for designing extraction and chromatographic methods. The zwitterionic potential between the basic amino group and

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the acidic carboxyl group significantly influences its solubility[1].

Table 2: Quantitative Physicochemical Properties

Property	Value
Molecular Formula	C6H5ClN2O2
Molecular Weight	172.57 g/mol
Appearance	Off-white to gray solid
Boiling Point (Predicted)	451.8 ± 45.0 °C
Density (Predicted)	1.577 ± 0.06 g/cm³
pKa (Predicted)	2.20 ± 0.25

Self-Validating Analytical Workflows

In rigorous drug development environments, we cannot rely on single-point data for structural confirmation. The following protocols are designed as self-validating systems, meaning the data inherently proves or disproves the structural hypothesis without requiring external reference standards.

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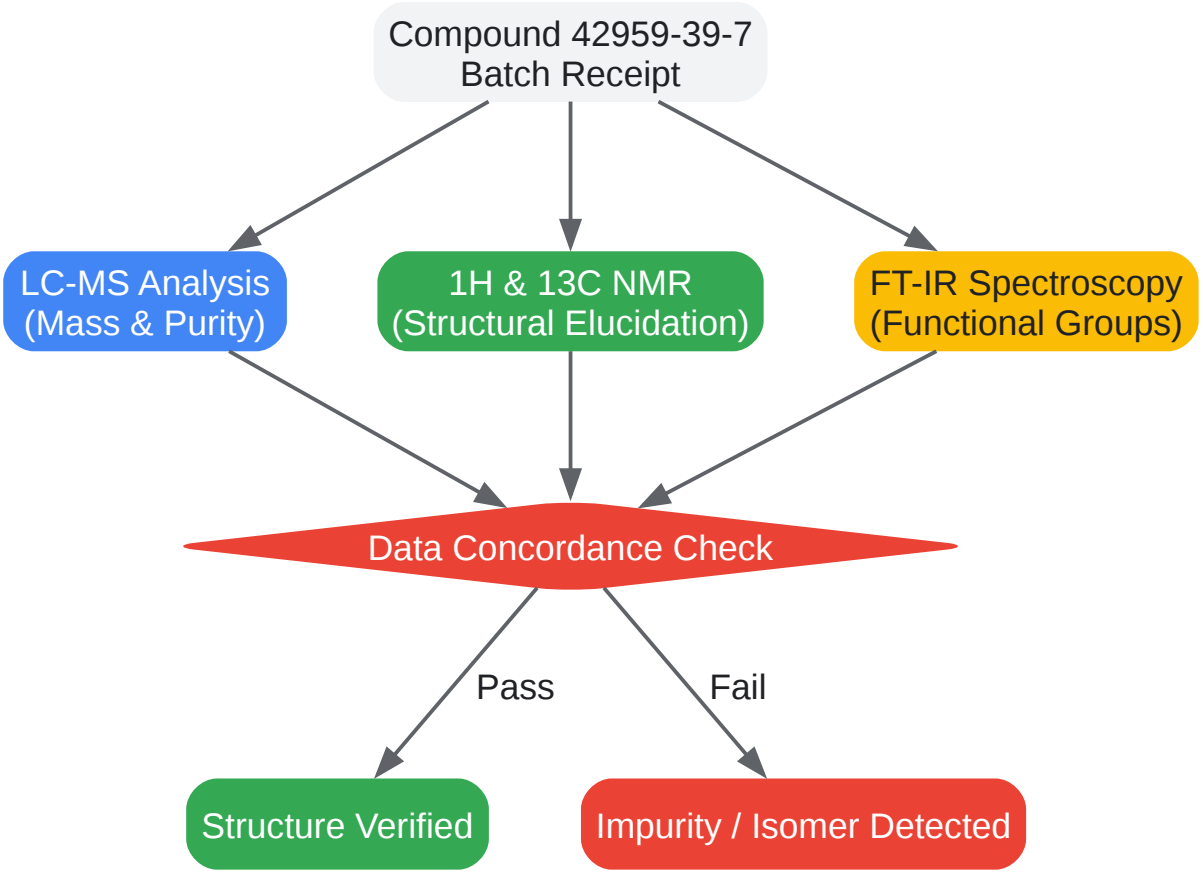

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Multimodal analytical workflow for structural verification of substituted pyridines.

Liquid Chromatography-Mass Spectrometry (LC-MS) Protocol

Causality of Method Design: The compound contains both acidic (-COOH) and basic (-NH2) moieties. To ensure sharp chromatographic peaks and consistent ionization, an acidic mobile phase is utilized. The low pH fully protonates the amino group, making it ideal for positive Electrospray Ionization (ESI+).

Step-by-Step Methodology:

- Sample Preparation: Dissolve 1.0 mg of the sample in 1.0 mL of LC-MS grade Methanol. Sonicate for 2 minutes to ensure complete dissolution.

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- Chromatography: Inject 2 µL onto a C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
- Gradient Elution: Run a 5-minute gradient from 5% to 95% Mobile Phase B.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Detection: Monitor UV absorbance at 254 nm (optimal for the pyridine chromophore) and acquire MS data in ESI+ mode (scan range m/z 100-500).

Self-Validation Logic (The Isotopic Fail-Safe): Because the molecule contains exactly one chlorine atom, the mass spectrum must exhibit a strict isotopic signature. The natural abundance of ^{35}Cl and ^{37}Cl dictates that the primary $[M+H]^+$ peak at m/z 173.0 must be accompanied by an$[M+H+2]^+$ peak at m/z 175.0 in a mathematically precise 3:1 intensity ratio. If this 3:1 ratio is absent, the protocol automatically flags the sample as either lacking the chlorine atom or being heavily contaminated.

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

Causality of Method Design: Due to intermolecular hydrogen bonding between the carboxylic acid and the amino group, the compound exhibits poor solubility in standard non-polar NMR solvents like $CDCl_3$. Therefore, DMSO-d_6 is selected because its strong hydrogen-bond accepting capability disrupts these networks, yielding a fully solubilized sample and sharp, highly resolved spectral lines.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of anhydrous DMSO-d_6.
- Acquisition: Acquire a standard 1D ^1H NMR spectrum at 400 MHz or higher, utilizing 16 scans and a relaxation delay (D1) of 2 seconds.
- Signal Processing: Apply exponential line broadening (0.3 Hz), Fourier transform, phase, and baseline correct the spectrum. Calibrate the residual DMSO solvent peak to 2.50 ppm.

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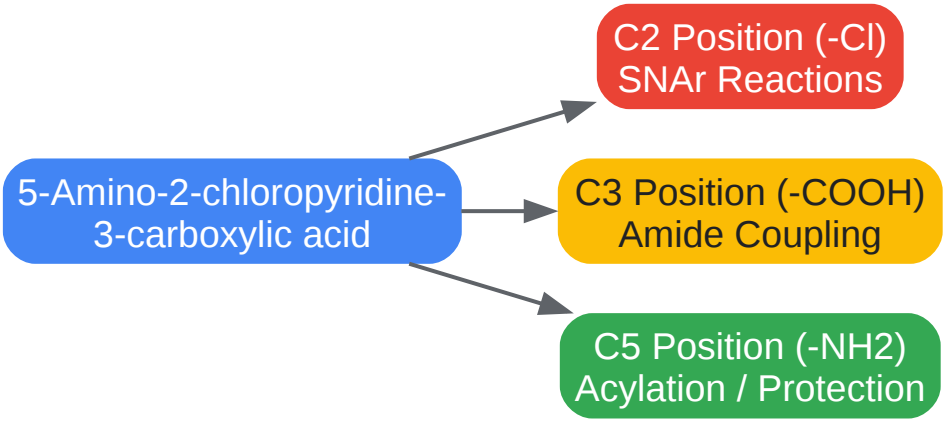
Self-Validation Logic (The Geometric Constraint): The pyridine ring of this specific isomer contains only two protons, located at C4 and C6. Because they are situated meta to one another, their scalar coupling constant (^4J) is governed by the rigid geometry of the aromatic ring and must fall precisely within the 2.0–3.0 Hz range. If the spectrum reveals a coupling constant of ~8.0 Hz, it definitively proves the protons are ortho to each other, meaning the batch is a structural isomer (e.g., a 2,3,6-substitution pattern) rather than the intended 2,3,5-isomer. This geometric constraint makes the NMR method internally self-validating.

Synthetic Utility and Reactivity Profile

Understanding the regioselective reactivity of 5-Amino-2-chloropyridine-3-carboxylic acid is vital for downstream drug synthesis. The molecule offers three distinct vectors for functionalization.



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Regioselective reactivity pathways of 5-Amino-2-chloropyridine-3-carboxylic acid.

- C2 Position (Nucleophilic Aromatic Substitution - SNAr): The chlorine atom is highly activated toward nucleophilic displacement by amines or alkoxides. This activation is caused by the electron-withdrawing effect of the adjacent ring nitrogen and the C3 carboxylic acid, which stabilize the Meisenheimer complex intermediate.
- C3 Position (Amide Coupling): The carboxylic acid can be activated using standard coupling reagents (e.g., HATU, EDC/HOBt) to form amides, a common motif in kinase inhibitor design.

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- C5 Position (Electrophilic Trapping): The primary amine can undergo standard acylation, reductive amination, or Boc-protection depending on the synthetic strategy.

Conclusion

The successful integration of 5-Amino-2-chloropyridine-3-carboxylic acid (CAS 42959-39-7) into pharmaceutical pipelines relies heavily on understanding its standardized nomenclature and structural properties[3]. By employing self-validating analytical techniques—specifically leveraging the 3:1 isotopic ratio in LC-MS and the rigid meta-coupling constants in ^{1}H NMR—researchers can guarantee the structural integrity of this building block, thereby preventing costly downstream synthetic failures.

References

- BLD Pharm, "5-Amino-2-chloropyridine-3-carboxylic acid | CAS 42959-39-7".
- J&K Scientific, "5-Amino-2-chloropyridine-3-carboxylic acid | PubChem CID 22079329".
- SincereChemical, "5-AMINO-2-CHLORO-NICOTINIC ACID CAS#42959-39-7".
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